

Technical Comparison Guide: X-ray Crystallography of (+)-2-Phenylbutyramide

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Compound of Interest

Compound Name: 2-Phenylbutyramide, (+)-

CAS No.: 13490-76-1

Cat. No.: B12762302

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Executive Summary

(+)-2-Phenylbutyramide (also known as (S)-2-phenylbutyramide) presents a crystallographic anomaly that defies conventional "Wallach's Rule" logic.^{[1][2]} While racemic crystals are typically denser and more stable, the enantiopure (+)-form of this compound exhibits higher density and a unique $Z'=2$ packing arrangement.

This guide details the structural determination of the (+)-enantiomer, validating its absolute configuration via anomalous dispersion and comparing its supramolecular performance against the racemic alternative.^[2] For drug development professionals, this data is critical for understanding solid-state stability and chiral resolution mechanisms.^[1]

Technical Specifications & Crystal Data

The following table summarizes the core crystallographic parameters determined for the enantiopure (+)-form compared to the racemic modification.

Parameter	(+)-(S)-2-Phenylbutyramide (Target)	(±)-2-Phenylbutyramide (Alternative)	Implication
Crystal System	Triclinic	Monoclinic (or Triclinic P-1)	Lower symmetry in enantiomer allows unique packing.[1]
Space Group	P1 (Chiral)	P2 ₁ /c or P-1 (Centrosymmetric)	P1 indicates a lack of internal symmetry elements (inversion centers).[1]
Density ()	1.189 g/cm ³	1.160 g/cm ³	Violation of Wallach's Rule: Enantiopure form is denser and potentially more thermodynamically stable.[1]
Z / Z'	Z=4, Z'=2	Z=4, Z'=1	The enantiomer contains two independent molecules (Conformers A & B) in the asymmetric unit. [3]
Melting Point	~86–87 °C	~84–85 °C	High similarity suggests the Z'=2 packing mimics the racemic interaction energy.
H-Bond Motif	Ribbons ()	Ribbons ()	Both forms utilize identical supramolecular synthons despite different packing.[1]

Structural Analysis & Mechanism

Absolute Configuration Determination

The absolute configuration of (+)-2-Phenylbutyramide is assigned as (S) based on the anomalous dispersion effects observed using Cu K

radiation.[\[1\]](#)

- Mechanism: The scattering of X-rays by light atoms (C, N, O) is typically insufficient for absolute assignment. However, high-redundancy data collection using Copper radiation enhances the resonant scattering signal (Bjorkman/Bijvoet pairs), allowing the calculation of the Flack Parameter.
- Result: A Flack parameter near 0.0 confirms the (S) stereochemistry, while a value near 1.0 would indicate the inverted structure.

Supramolecular Architecture (The Z'=2 Phenomenon)

A critical finding in the crystallography of this compound is the presence of two crystallographically independent molecules (Conformers A and B) in the asymmetric unit of the enantiopure crystal.[\[2\]](#)

- Conformer A: Amide group torsion angle

[. \[1\]](#)

- Conformer B: Amide group torsion angle

[. \[1\]\[2\]](#)

- Causality: By adopting two distinct conformations, the enantiopure lattice "mimics" the steric interlocking found in the racemate. This allows the chiral crystal to achieve a packing efficiency (density) that exceeds the racemate—a rare occurrence in organic crystallography.

Hydrogen Bonding Network

Both the enantiopure and racemic forms utilize a classic primary amide homodimer interaction.

- Graph Set:

- Interaction:
- Topology: These dimers extend into infinite 1D ribbons running along the crystallographic axes.

Comparative Performance Analysis

Comparison 1: Enantiopure vs. Racemic Solid State

Objective: Evaluate thermodynamic stability and packing efficiency.

- Standard Expectation (Wallach's Rule): Racemates are usually denser and have higher melting points because enantiomers of opposite chirality can pack more efficiently (centrosymmetric pairing).[\[1\]](#)
- Observed Performance: (+)-2-Phenylbutyramide violates this rule.[\[1\]](#)
 - Density: The enantiopure crystal is 2.5% denser than the racemate (1.189 vs 1.160 g/cm³).
 - Stability: The higher density implies superior van der Waals contact efficiency in the chiral lattice.
 - Conclusion: For this specific API intermediate, the enantiopure solid form is the preferred state for isolation, offering higher density and comparable thermal stability.

Comparison 2: X-ray vs. Alternative Analytical Methods

Objective: Evaluate reliability for absolute configuration assignment.

Feature	Single Crystal X-ray (SCXRD)	Chiral HPLC	Optical Rotation (Polarimetry)
Certainty	Absolute (Direct)	Relative (Indirect)	Relative (Indirect)
Requirement	Single Crystal (>0.1 mm)	Reference Standard	Pure Sample (>10 mg)
Structural Insight	3D Conformation & Packing	Retention Time only	Bulk Property only
Verdict	Gold Standard. Essential for initial structural validation of the chiral auxiliary. [1]	Best for routine purity checks (QC). [1]	Best for quick identity confirmation. [1]

Experimental Protocols

Protocol A: Crystallization of (+)-2-Phenylbutyramide

Goal: Obtain single crystals suitable for X-ray diffraction.

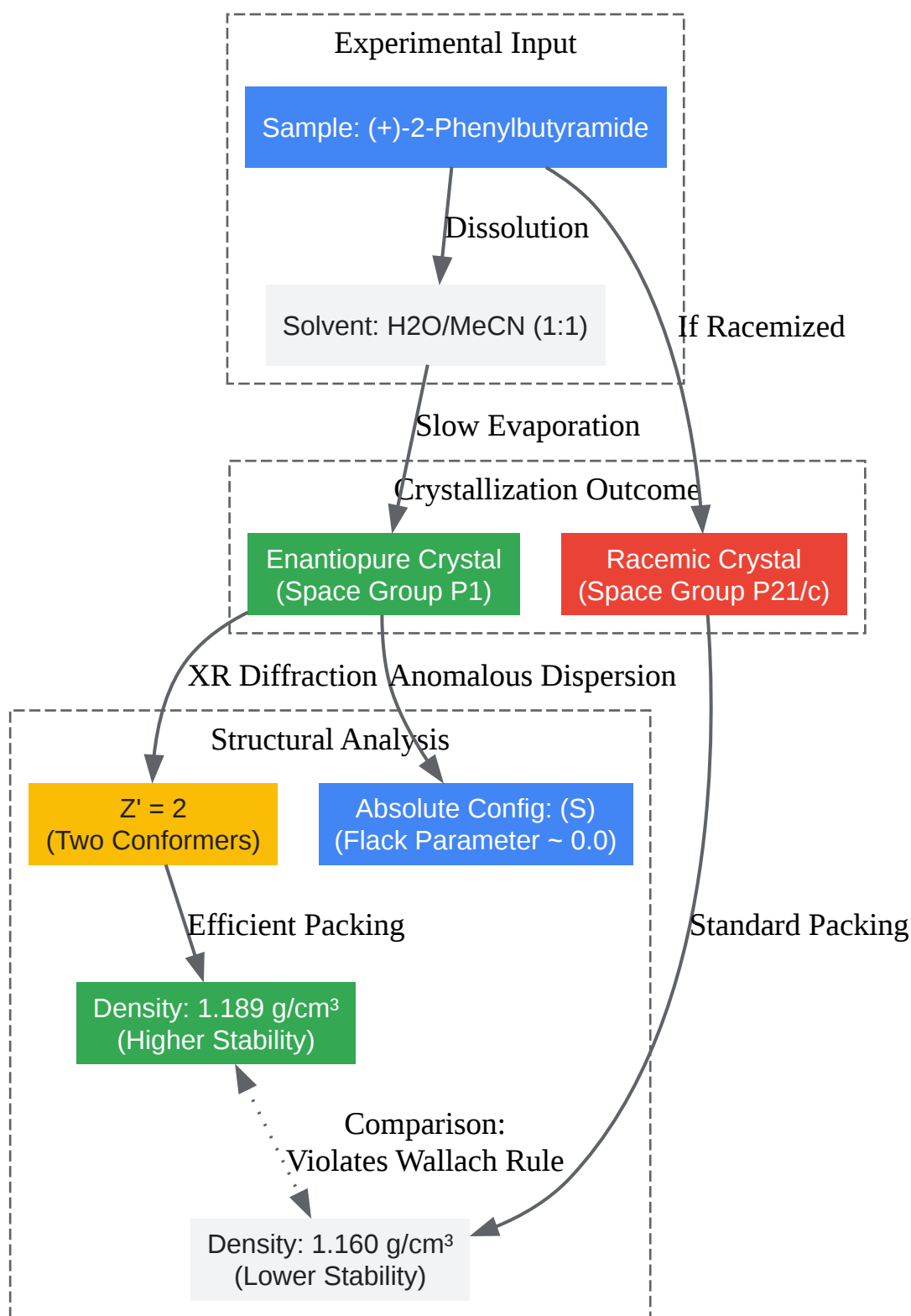
- Solvent Selection: Prepare a binary solvent system of Water : Acetonitrile (1:1 v/v).[\[1\]](#)
 - Reasoning: Acetonitrile solubilizes the organic amide, while water acts as an antisolvent to slow nucleation, promoting high-quality growth.
- Dissolution: Dissolve 20 mg of (+)-2-Phenylbutyramide in 2 mL of the solvent mixture at 40°C.
- Filtration: Filter the warm solution through a 0.45 µm PTFE syringe filter into a clean glass vial.
 - Reasoning: Removes dust nuclei that cause twinning or microcrystallinity.[\[1\]](#)
- Evaporation: Cover the vial with Parafilm and poke 3-5 small holes. Allow to stand at room temperature (20-25°C) for 3-5 days.
- Harvesting: Isolate colorless block-like crystals when they reach ~0.3 mm dimensions.

Protocol B: Data Collection & Refinement^[1]

- Mounting: Mount crystal on a glass fiber or Kapton loop using perfluoropolyether oil.^[1]
- Cooling: Maintain sample at 100 K using a nitrogen cryostream.
 - Reasoning: Reduces thermal motion (atomic displacement parameters), improving resolution of hydrogen atoms.^[1]
- Radiation: Use Cu K
(
).^[1]
 - Reasoning: Essential for maximizing the anomalous signal of Oxygen/Nitrogen to determine absolute configuration (Flack parameter).
- Refinement: Solve structure using Direct Methods (SHELXT) and refine against (SHELXL). Assign absolute configuration if Flack $x < 0.1$ (with $u < 0.1$).^[1]

Visualization of Structural Logic

The following diagram illustrates the workflow for determining the absolute configuration and the comparative logic between the enantiopure and racemic forms.



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Caption: Workflow illustrating the crystallographic characterization of (+)-2-Phenylbutyramide, highlighting the density anomaly where the enantiopure form outperforms the racemate.

References

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